

Commercial Availability and Synthetic Utility of 3-Methyloxetane-3-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 3-Methyloxetane-3-carbaldehyde

Cat. No.: B1319623

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Introduction

3-Methyloxetane-3-carbaldehyde is a valuable building block in organic synthesis, particularly in the fields of medicinal chemistry and drug discovery. The incorporation of the oxetane motif can lead to improved physicochemical properties of drug candidates, such as increased solubility and metabolic stability. This technical guide provides a comprehensive overview of the commercial availability of **3-Methyloxetane-3-carbaldehyde** and a detailed, representative experimental protocol for its application in reductive amination reactions, a common transformation in the synthesis of bioactive molecules.

Commercial Suppliers and Availability

3-Methyloxetane-3-carbaldehyde (CAS No. 99419-31-5) is available from a range of commercial suppliers. The table below summarizes the availability, purity, and typical quantities offered by various vendors. Pricing is subject to change and should be confirmed with the respective suppliers.

Supplier	Product Name	Purity	Available Quantities	Lead Time
Manchester Organics	3-Methyloxetane-3-carbaldehyde	>95%	1g, 5g	4 - 6 weeks[1]
LookChem Suppliers (various)	3-Methyloxetane-3-carbaldehyde	95+% to 97.0%	50mg, 1g, 5g, 10g, 25g	Varies by supplier
CP Lab Safety	3-methyloxetane-3-carbaldehyde, min 97%	min 97%	10g	Not specified
BLD Pharm	3-Methyl-oxetane-3-carbaldehyde	Not specified	Inquire for details	Item may be out of stock
Oakwood Chemical	3-Methyl-oxetane-3-carbaldehyde	Not specified	Inquire for details	Not specified

Experimental Protocols

The aldehyde functionality of **3-Methyloxetane-3-carbaldehyde** allows for a variety of chemical transformations. Reductive amination is a key reaction for the introduction of the 3-methyloxetane moiety into amine-containing molecules, a common strategy in the synthesis of drug analogues. While a specific protocol for this exact substrate is not readily available in peer-reviewed literature, a representative procedure can be adapted from established methods for similar aldehydes.

Representative Protocol: Reductive Amination of 3-Methyloxetane-3-carbaldehyde

This protocol describes the synthesis of a tertiary amine via the reductive amination of **3-Methyloxetane-3-carbaldehyde** with a secondary amine, such as 3,4-dimethylphenylpiperazine, a transformation relevant to the synthesis of isoindolinone analogs.

[2]

Reaction Scheme:

Materials:

- **3-Methyloxetane-3-carbaldehyde** (1.0 eq)
- 3,4-dimethylphenylpiperazine (1.1 eq)
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

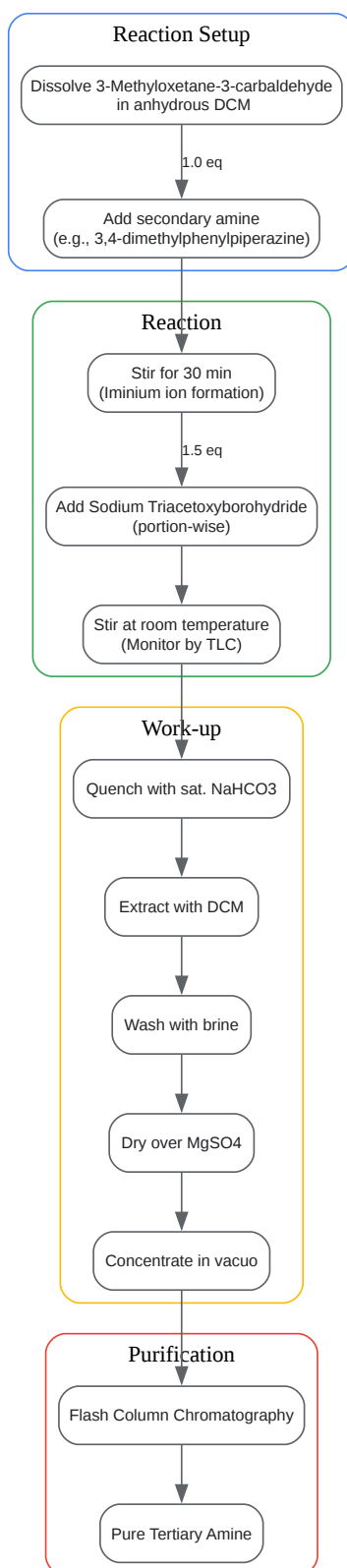
- To a stirred solution of **3-Methyloxetane-3-carbaldehyde** (1.0 equivalent) in anhydrous dichloromethane (DCM) at room temperature is added 3,4-dimethylphenylpiperazine (1.1 equivalents).
- The reaction mixture is stirred for 30 minutes to allow for the formation of the intermediate iminium ion.
- Sodium triacetoxyborohydride (1.5 equivalents) is then added portion-wise over 10 minutes.
- The reaction is stirred at room temperature and monitored by thin-layer chromatography (TLC) until the starting material is consumed (typically 2-4 hours).

- Upon completion, the reaction is quenched by the slow addition of saturated aqueous sodium bicarbonate solution.
- The mixture is transferred to a separatory funnel and the layers are separated.
- The aqueous layer is extracted with DCM (3 x volume of aqueous layer).
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure using a rotary evaporator.
- The crude product can be purified by flash column chromatography on silica gel to afford the desired tertiary amine.

Mandatory Visualizations

Synthesis Workflow for Reductive Amination

The following diagram illustrates the general workflow for the reductive amination of **3-Methyloxetane-3-carbaldehyde**.

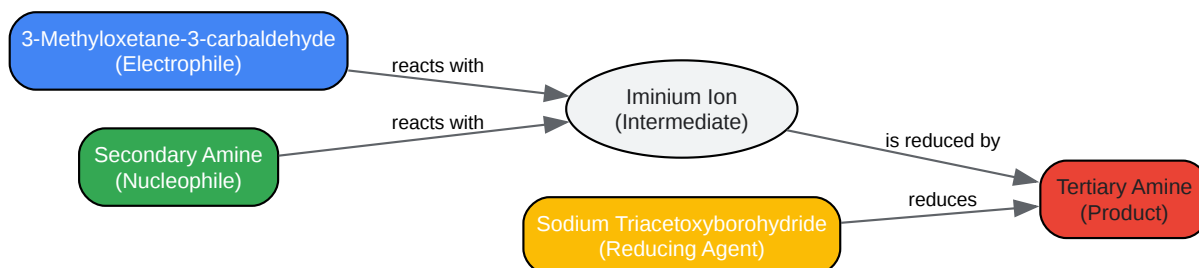


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Caption: General workflow for the reductive amination of **3-Methyloxetane-3-carbaldehyde**.

Logical Relationship of Reaction Components in Reductive Amination

This diagram illustrates the roles and relationships of the key components in the reductive amination process.



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Caption: Key component relationships in the reductive amination reaction.

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